

# Application Notes and Protocols for Bioconjugation with Boc-NH-PEG6-amine

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## Compound of Interest

Compound Name: *Boc-NH-PEG6-amine*

Cat. No.: *B611221*

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## Introduction

**Boc-NH-PEG6-amine** is a heterobifunctional linker widely employed in bioconjugation, drug delivery, and the synthesis of complex biomolecules such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).<sup>[1][2][3]</sup> Its structure comprises a primary amine at one terminus, a six-unit polyethylene glycol (PEG) spacer, and a primary amine at the other terminus protected by a tert-butyloxycarbonyl (Boc) group.

The PEG spacer enhances the solubility and stability of the resulting conjugate, improves pharmacokinetic properties, and reduces immunogenicity.<sup>[4][5]</sup> The Boc protecting group allows for a sequential and controlled conjugation strategy. The free amine can be reacted with an activated functional group, after which the Boc group is removed under acidic conditions to reveal a new primary amine for a subsequent conjugation step.<sup>[4]</sup> This strategic protection is crucial for the precise construction of complex molecular architectures.

## Key Applications

- **PROTAC Synthesis:** **Boc-NH-PEG6-amine** serves as a versatile linker to connect a target protein-binding ligand and an E3 ubiquitin ligase ligand.<sup>[1][6]</sup>
- **Antibody-Drug Conjugates (ADCs):** This linker can be used to attach cytotoxic drugs to antibodies, leveraging the PEG spacer to improve the ADC's pharmacological profile.<sup>[2][7]</sup>

- Peptide and Protein Modification: Site-specific modification of peptides and proteins to enhance their therapeutic properties.[\[8\]](#)[\[9\]](#)
- Surface Modification: Functionalization of nanoparticles and other surfaces for targeted drug delivery and diagnostic applications.

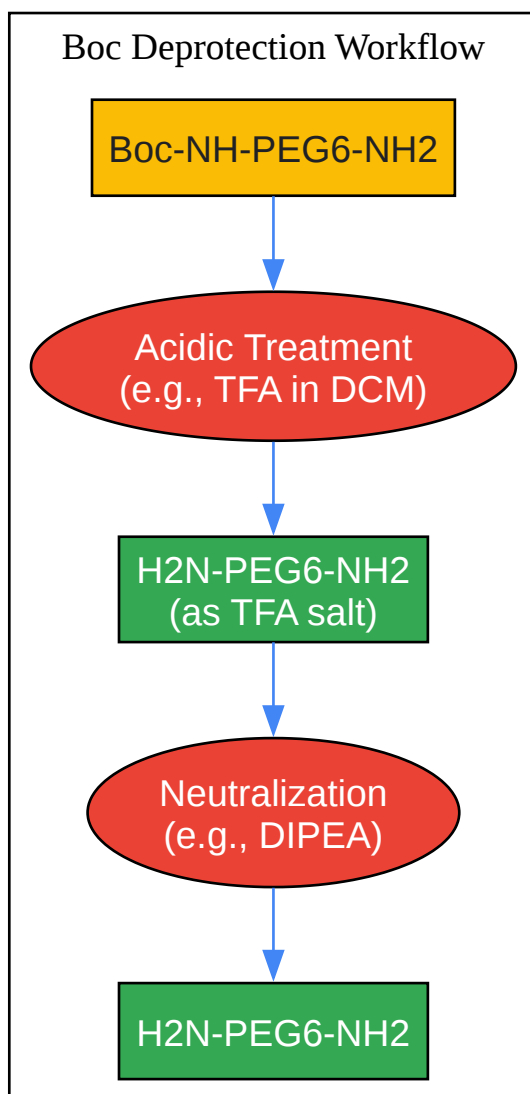
## Physicochemical Properties

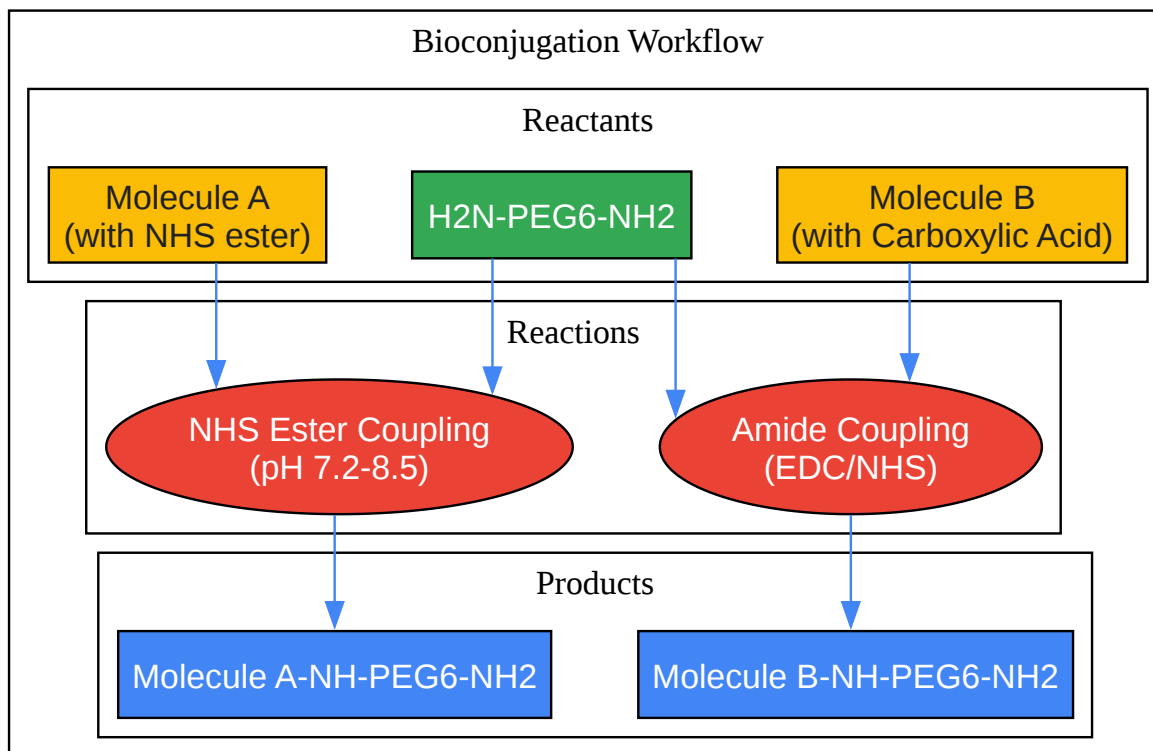
A summary of the key physicochemical properties of **Boc-NH-PEG6-amine** is provided in the table below.

| Property           | Value   | Reference(s)  |
|--------------------|---|---|
| Chemical Formula   | C <sub>19</sub> H <sub>40</sub> N <sub>2</sub> O <sub>8</sub> | <a href="#">[10]</a>  |
| Molecular Weight   | 424.53 g/mol  | <a href="#">[1]</a> <a href="#">[10]</a>                      |
| Appearance         | Colorless Liquid  |   |
| Purity             | ≥95%  | <a href="#">[10]</a>  |
| Storage Conditions | -20°C, sealed, dry, protected from light                      | <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a> |
| Solubility         | Water, DMSO, DMF, DCM   | <a href="#">[11]</a> <a href="#">[12]</a>                     |

## Experimental Workflows

The following diagrams illustrate the general workflows for the deprotection of **Boc-NH-PEG6-amine** and its subsequent conjugation to molecules bearing either an N-hydroxysuccinimide (NHS) ester or a carboxylic acid group.





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